

Operational Guide: Safe Handling & PPE for BMS 195614

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Compound of Interest

Compound Name: BMS 195614

CAS No.: 253310-42-8

Cat. No.: B1663719

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Executive Safety Directive

BMS 195614 (CAS: 182135-66-6) is a potent, selective Retinoic Acid Receptor alpha (RAR) antagonist. While specific toxicological data (LD50) for this research compound is often limited, its mechanism of action dictates that it be handled as a potential reproductive toxin (teratogen).

Retinoid signaling governs embryonic development and cellular differentiation. Disruption of this pathway via potent antagonism poses a theoretical risk of teratogenicity similar to retinoic acid itself. Furthermore, this compound is frequently solubilized in DMSO, a solvent that permeates the stratum corneum and can actively transport the antagonist into the systemic circulation.

The Golden Rule: Treat **BMS 195614** as an Occupational Exposure Band (OEB) 4 compound. All protocols must prioritize the prevention of inhalation (dust) and transdermal absorption (liquid vehicle).

Risk Assessment & Hazard Profile

Before donning PPE, understand the specific vectors of exposure associated with this compound.

Hazard Category	Specific Risk Mechanism	Critical Control Point
Pharmacological	Reproductive Toxicity: RAR antagonism can disrupt spermatogenesis and embryogenesis.	Zero Tolerance: No exposure to pregnant personnel or those planning conception.
Physical (Solid)	Electrostatic Dust: The lyophilized powder is prone to static charge, creating invisible aerosols during weighing.	Engineering: Use of ionizing fans/static guns inside the balance enclosure.
Chemical (Liquid)	Vehicle-Mediated Absorption: BMS 195614 is soluble in DMSO (up to 25 mM). DMSO bypasses the skin barrier.	Barrier: Double-gloving with specific breakthrough times is mandatory.

Personal Protective Equipment (PPE) Matrix

Standard laboratory attire (coat, glasses) is insufficient for **BMS 195614**, particularly during the solubilization phase. Use the following tiered approach.

Tier 1: Solid Handling (Weighing & Transfer)

Context: Handling the dry powder stock from the supplier vial.

- Respiratory: N95/P2 respirator minimum; however, a Chemical Fume Hood or Biological Safety Cabinet (Class II) is the primary control. If weighing on an open bench (strongly discouraged), a P100/P3 respirator is required.
- Dermal (Hands): Double Nitrile Gloves.
 - Inner Layer: 4 mil Nitrile (Bright color, e.g., orange/blue).
 - Outer Layer: 5-8 mil Nitrile (Long cuff, extended over lab coat sleeve).

- Rationale: Visual breach detection. If the outer glove tears, the contrasting inner color is visible.
- Ocular: Chemical splash goggles (ventless) are preferred over safety glasses to prevent dust migration.

Tier 2: Solvated Handling (DMSO/Ethanol Solutions)

Context: Pipetting stock solutions or treating cell cultures.

- Dermal (Hands): Laminate Film Gloves (e.g., Silver Shield/4H) are recommended if handling concentrated DMSO stocks (>10 mM).
 - Note: Standard nitrile degrades rapidly in DMSO. If laminate gloves are too clumsy for fine manipulation, use Double Nitrile and change the outer pair immediately upon any splash contact (Standard "Splash & Change" protocol).
- Body: Tyvek sleeves or a disposable impervious apron over the lab coat to prevent sleeve saturation during pipetting errors.

Operational Protocols

Protocol A: Safe Weighing & Solubilization

Objective: Convert solid stock to DMSO solution without aerosol generation.

- Preparation:
 - Place a static neutralization gun or ionizer bar inside the fume hood.
 - Line the work surface with an absorbent, plastic-backed mat (absorbent side up) to capture micro-spills.
- Weighing:
 - Do not insert a spatula into the source vial. Instead, gently tap the powder into a pre-weighed vessel to avoid generating a dust cloud.

- Pro-Tip: If the static charge is high, wipe the exterior of the vial with a dryer sheet or anti-static wipe before opening.
- Solvation (The Critical Step):
 - Add DMSO strictly within the fume hood.
 - Vortexing: Do not vortex open tubes. Cap tightly and use Parafilm.
 - Pressure Release: DMSO solvation can be slightly exothermic. Briefly vent the vial away from the face after the initial mix.

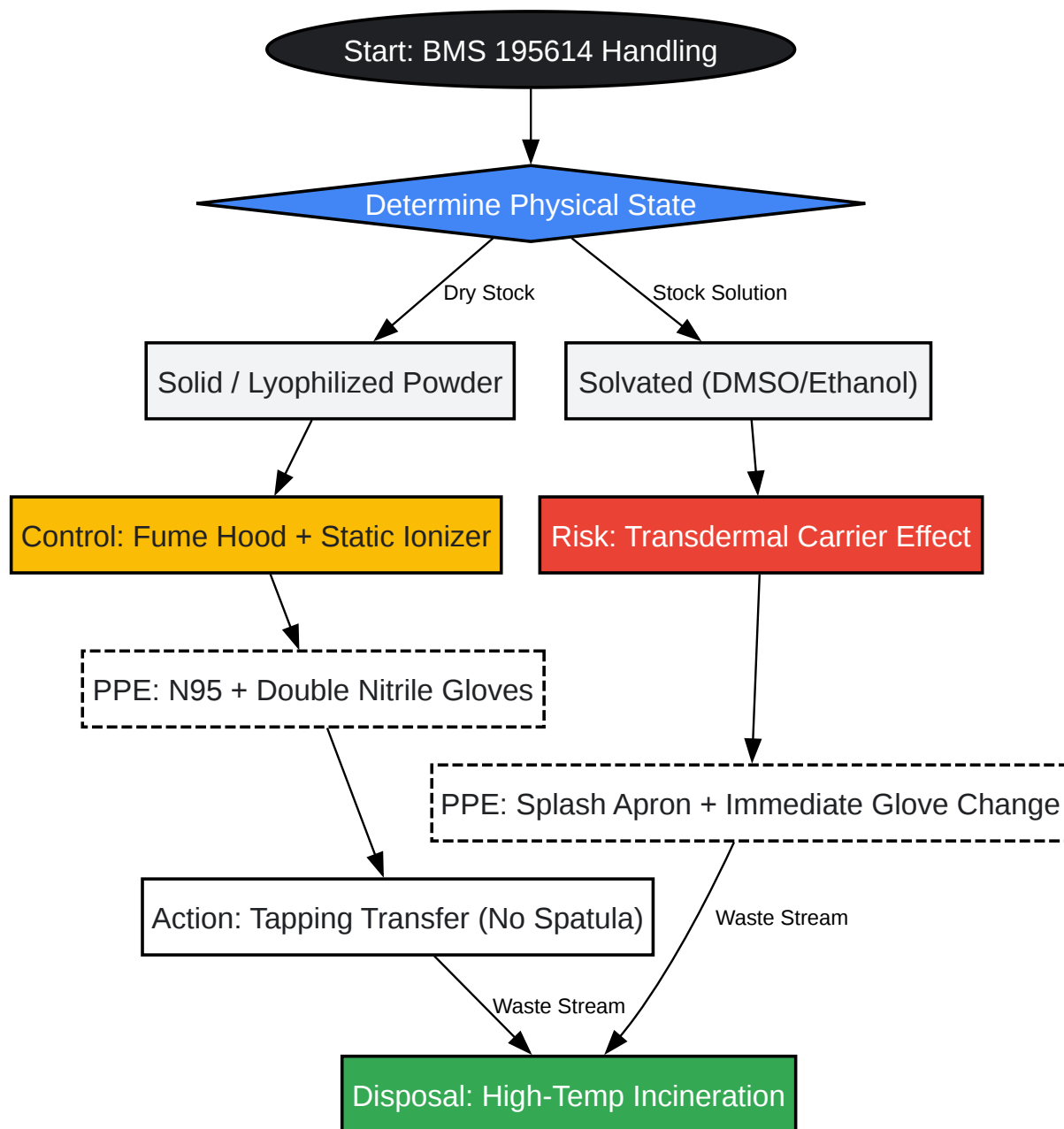
Protocol B: Spill Response (DMSO Solution)

Scenario: A 1 mL stock (10 mM) spills on the bench.

- Alert: Announce the spill. Do not attempt to wipe immediately with paper towels (this spreads the DMSO).
- Contain: Place an absorbent pillow or "chem-sorb" pad over the liquid to halt spreading.
- Deactivate: Once absorbed, wipe the area with 10% bleach followed by 70% Ethanol. The bleach helps degrade biological activity, while ethanol removes the organic residue.
- Disposal: All cleanup materials go into "Hazardous Chemical Waste" (Incineration stream), not general trash.

Workflow Visualization

The following diagram outlines the decision logic for handling **BMS 195614**, emphasizing the "Break-Point" where PPE requirements shift based on the state of matter.



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Figure 1: Operational safety logic flow for **BMS 195614**, distinguishing between inhalation risks (Solid) and permeation risks (Liquid).

References

- National Institutes of Health (NIH) - PubChem.Dimethyl Sulfoxide (DMSO) Safety and Permeation Data. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).Hazardous Drugs - Controlling Occupational Exposure to Hazardous Drugs. [\[Link\]](#)
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